

Preparation of BMS-394136 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: BMS-394136

Cat. No.: B606231

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This document provides detailed application notes and protocols for the preparation of a stock solution of **BMS-394136**, a potent and selective Kv1.5 potassium channel blocker. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Compound Information

BMS-394136 is an investigational compound with the following chemical properties:

Property	Value	Source
Molecular Formula	C22H24FN3O2	
Molecular Weight	381.45 g/mol	
CAS Number	359851-87-5	

Solubility Data

BMS-394136 is soluble in organic solvents but is practically insoluble in water. The choice of solvent is crucial for preparing a stable and effective stock solution.

Solvent	Solubility	Source
DMSO	≥25 mg/mL	
	≥45 mg/mL (117.97 mM)	
	Soluble to 100 mM	
Ethanol	≥4.35 mg/mL	
	Soluble to 25 mM	
Water	Insoluble	

Based on its high solubility, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing primary stock solutions of **BMS-394136**.

Experimental Protocols

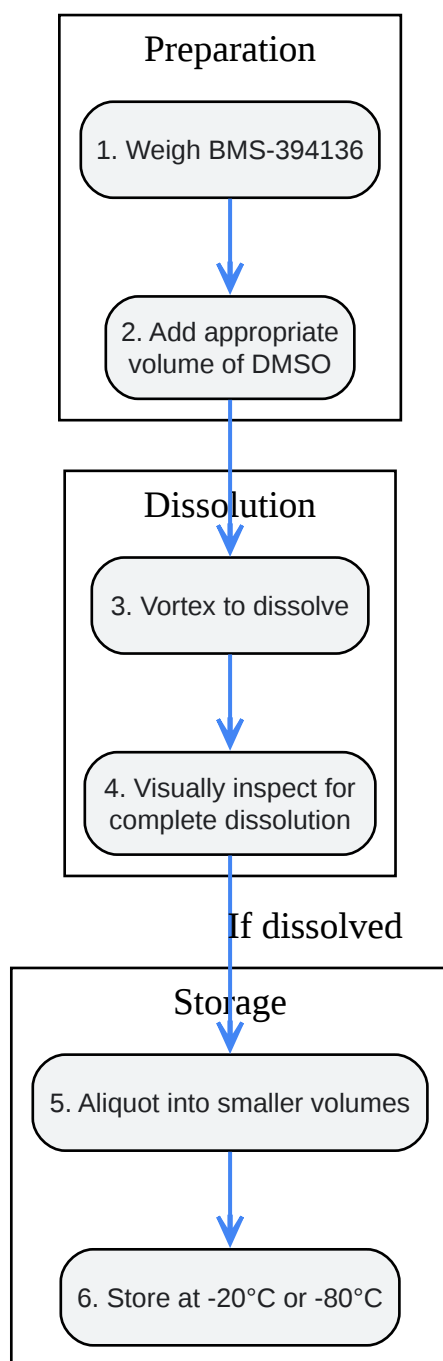
Materials and Equipment

- **BMS-394136** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-394136** in DMSO.

Workflow for Preparing **BMS-394136** Stock Solution



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Caption: Workflow for preparing a stock solution of **BMS-394136**.

Procedure:

- Calculate the required mass of **BMS-394136**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 381.45 \text{ g/mol} * 1000 \text{ mg/g} = 3.8145 \text{ mg}$
- Weigh the **BMS-394136** powder: Carefully weigh the calculated amount of **BMS-394136** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the tube containing the **BMS-394136** powder.
- Dissolve the compound: Vortex the solution until the **BMS-394136** is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot and Store: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term stability.

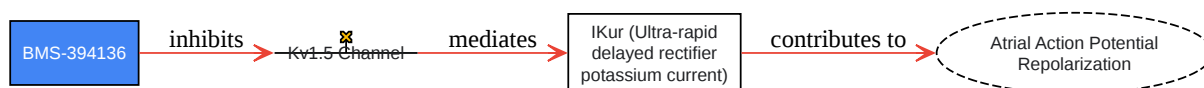
Handling and Storage Recommendations

- Solid Compound: Store the solid **BMS-394136** powder at -20°C, protected from light and moisture.
- Stock Solution: As a general guideline, DMSO stock solutions should be stored at -20°C or -80°C. When stored properly, the stock solution can be stable for several months. Avoid repeated freeze-thaw cycles.
- Working Dilutions: When preparing working dilutions in aqueous media, it is crucial to ensure that the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent-induced effects on the experimental system. To prevent precipitation, it is recommended to add the DMSO stock solution to the aqueous buffer while vortexing.

Safety Precautions

- **BMS-394136** is a bioactive molecule. Handle with care and use appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Signaling Pathway Context: Kv1.5 Inhibition



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Caption: Inhibition of the Kv1.5 channel by **BMS-394136**.

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